

A Laboratory Guide to the Safe Disposal of 15(S)-HpEPE

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Compound of Interest

Compound Name: 15(S)-Hpepe

Cat. No.: B158711

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For researchers, scientists, and drug development professionals, the proper handling and disposal of reactive chemical compounds is a cornerstone of laboratory safety. 15(S)-hydroperoxyeicosapentaenoic acid, or **15(S)-HpEPE**, a metabolite of eicosapentaenoic acid, is classified as a peroxide-forming chemical.^[1] As such, it requires specific procedures to mitigate the risk of explosion and ensure the safety of laboratory personnel. This guide provides essential, step-by-step logistical and safety information for the proper disposal of **15(S)-HpEPE**.

Immediate Safety Considerations

Peroxide-forming chemicals like **15(S)-HpEPE** can form explosive peroxides over time, especially when exposed to air, light, or heat.^[2] These peroxides are sensitive to shock, friction, and heat, and can detonate violently.^[3] Therefore, it is imperative to handle **15(S)-HpEPE** with extreme caution and to follow a strict disposal protocol. If a container of **15(S)-HpEPE** shows any signs of crystallization, discoloration, or is past its expiration date, do not handle it.^{[2][4]} In such cases, immediately contact your institution's Environmental Health and Safety (EHS) department for assistance with high-hazard waste disposal.^[5]

Step-by-Step Disposal Procedures

The proper disposal of **15(S)-HpEPE** should be managed through your institution's hazardous waste program. The following steps outline the general procedure:

- Initial Assessment and Labeling:

- Upon receipt and on opening, all containers of **15(S)-HpEPE** must be dated.[\[5\]](#)
- Regularly inspect the container for any signs of peroxide formation, such as crystal formation or discoloration.[\[2\]](#)
- Testing for Peroxides:
 - For opened containers, it is recommended to test for the presence of peroxides quarterly. [\[5\]](#) Peroxide test strips are commercially available for this purpose.[\[5\]](#)
 - Record the test date and results on the container.[\[5\]](#)
- Preparing for Disposal:
 - If the chemical is within its expiration date and shows no signs of peroxide formation (or peroxide levels are below 100 ppm), it can be prepared for disposal through the standard chemical waste stream.[\[3\]](#)[\[6\]](#)
 - Ensure the container is securely capped and properly labeled as hazardous waste, including the chemical name and any known hazards.[\[7\]](#)
- Contacting EHS for Pickup:
 - Complete a chemical waste pickup request form as required by your institution.[\[5\]](#)
 - Provide accurate information about the chemical and its condition.
- Handling of Expired or Peroxidized Material:
 - If the **15(S)-HpEPE** is past its expiration date, has not been tested, or shows signs of peroxide formation, it is considered improperly managed and poses a significant risk.[\[5\]](#)
 - Do not attempt to move or open the container.[\[2\]](#)
 - Immediately notify your EHS department. They will assess the risk and may require a specialized high-hazard stabilization contractor for disposal.[\[5\]](#) The cost for such services can be substantial, ranging from \$500 to \$1500 or more, and is typically the responsibility of the generating lab.[\[5\]](#)

Quantitative Data Summary

Parameter	Value/Information	Source
Chemical Name	15(S)-hydroperoxyeicosapentaenoic acid	[1]
Abbreviation	15(S)-HpEPE	[1]
CAS Number	125992-60-1	[1]
Molecular Formula	C20H30O4	[1]
Molecular Weight	334.5 g/mol	[1]
Hazard Classification	Peroxide-forming chemical, Dangerous Good for transport	[1][5]
Testing Frequency	Quarterly for opened containers	[5]
Disposal Threshold	>100 ppm of peroxides requires immediate EHS contact	[3][6]

Experimental Protocols: Peroxide Detection

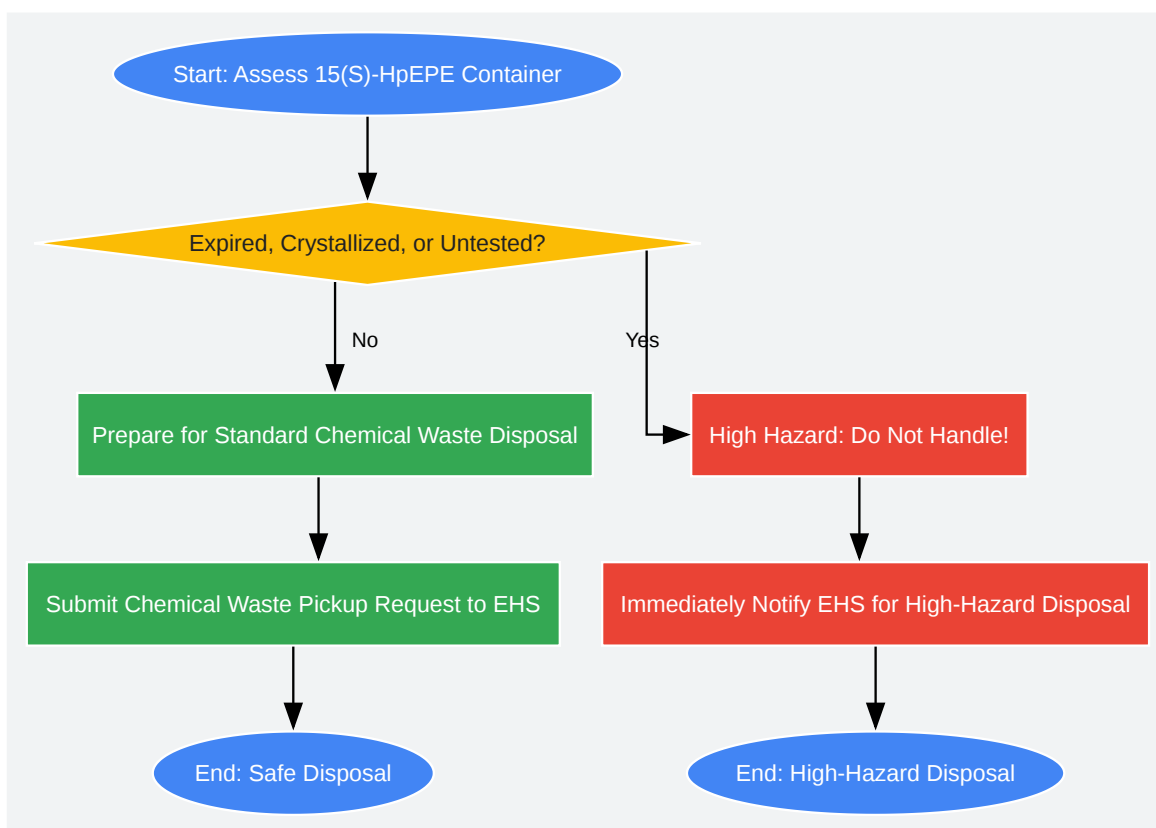
A common method for detecting peroxides in the laboratory involves the use of potassium iodide (KI) test strips.

Methodology:

- Obtain commercially available peroxide test strips.
- Carefully open the container of **15(S)-HpEPE** in a well-ventilated area, preferably within a chemical fume hood.
- Dip the test strip into the solution for the time specified by the manufacturer.

- Remove the strip and compare the color change to the provided chart to determine the peroxide concentration in parts per million (ppm).
- Record the date and the result on the container label.
- If the concentration exceeds 100 ppm, immediately contact your EHS office for disposal.[3]
[6]

Disposal Workflow Diagram



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References

- 1. scbt.com [scbt.com]
- 2. Peroxide Forming Chemicals: Management, Retention and Storage | Office of Clinical and Research Safety [vumc.org]
- 3. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 4. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 5. Peroxide Formers Waste Disposal | Environmental Health and Safety - Office of the Vice President for Research | The University of Iowa [ehs.research.uiowa.edu]
- 6. ors.od.nih.gov [ors.od.nih.gov]
- 7. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
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